

Application Notes and Protocols for Hexyl Crotonate as a Fragrance Ingredient

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Compound of Interest

Compound Name: *Hexyl crotonate*

Cat. No.: *B1328794*

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Introduction

Hexyl crotonate (CAS No: 19089-92-0) is a fragrance ingredient valued for its sweet, fruity, and green aroma, often with apple-like nuances.^[1] As a monounsaturated ester, its chemical structure, consisting of a hexyl group and a crotonate moiety, contributes to its characteristic scent profile.^[1] These application notes provide a comprehensive guide for the use of **hexyl crotonate** in various formulations, covering its physicochemical properties, safety considerations, and detailed protocols for stability and sensory analysis.

Physicochemical Properties

A summary of the key physicochemical properties of **hexyl crotonate** is presented in Table 1. This data is essential for formulators to understand its behavior in different systems.

Table 1: Physicochemical Properties of **Hexyl Crotonate**

Property	Value	Reference
IUPAC Name	hexyl (2E)-but-2-enoate	[1]
Synonyms	Hexyl (E)-2-butenate, Hexyl trans-2-butenate	[1]
CAS Number	19089-92-0	[1]
Molecular Formula	C10H18O2	[1]
Molecular Weight	170.25 g/mol	[1]
Appearance	Colorless to pale yellow liquid (estimated)	
Odor Profile	Sweet, fruity, green, apple-like	[1]
Solubility	Soluble in ethanol and most fixed oils; insoluble in water and propylene glycol.	[1]
Boiling Point	213.00 to 215.00 °C @ 760.00 mm Hg	
Flash Point	192.00 °F (88.89 °C) (Tag Closed Cup)	[2][3]
logP (o/w)	3.973 (estimated)	

Application in Formulations

Hexyl crotonate is a versatile ingredient that can be incorporated into a wide range of product types to impart a fresh and fruity character.

Recommended Usage Levels

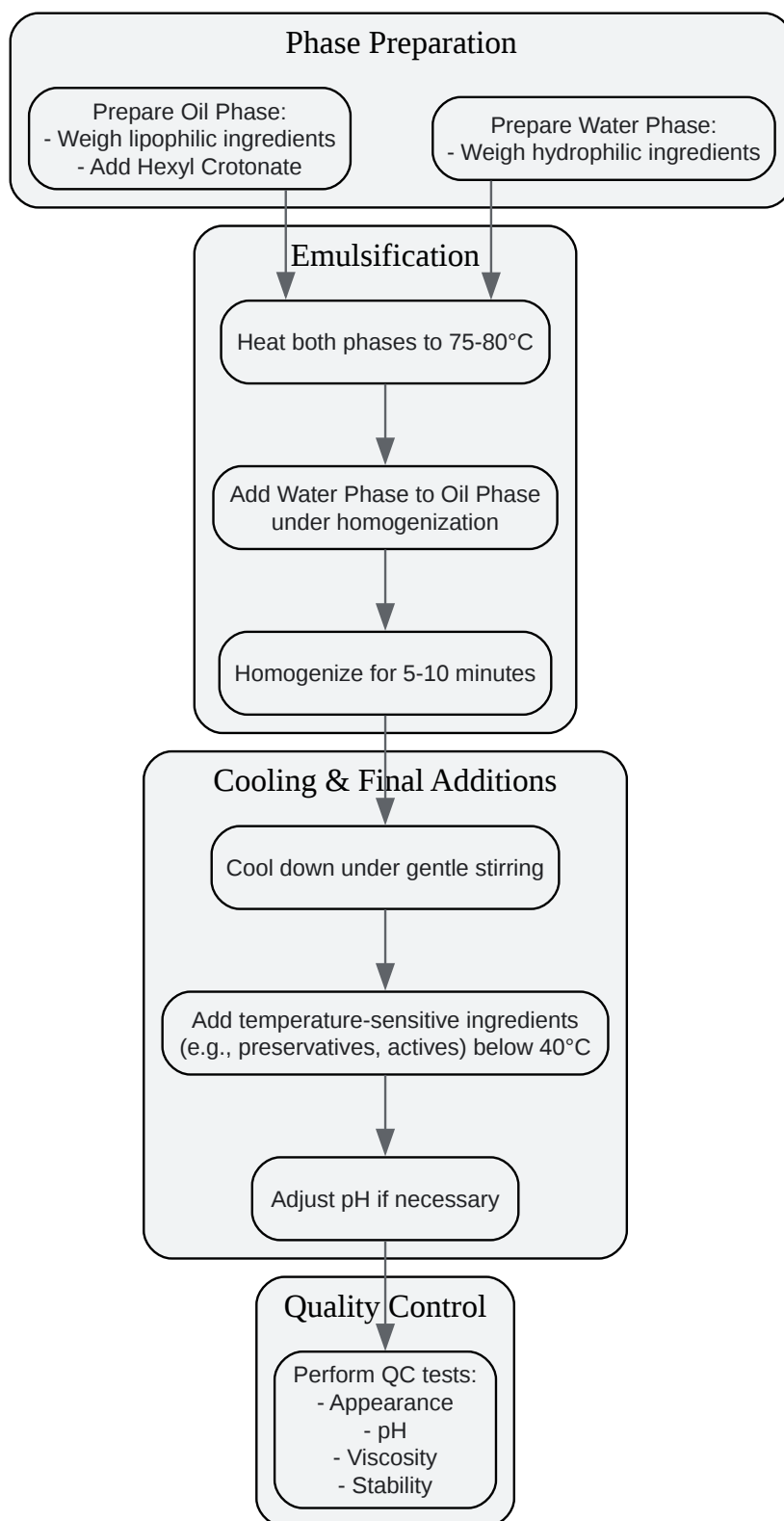
The concentration of **hexyl crotonate** will vary depending on the product matrix, desired scent intensity, and the overall fragrance composition. The following are general starting recommendations:

- Fine Fragrance (Eau de Toilette, Eau de Parfum): 0.1% to 2.0%

- Personal Care Products (Lotions, Creams, Shampoos): 0.05% to 0.5%
- Household Products (Cleaners, Air Fresheners): 0.02% to 0.2%

Formulation Workflow

The following diagram illustrates a general workflow for incorporating **hexyl crotonate** into a cosmetic emulsion, such as a lotion or cream.



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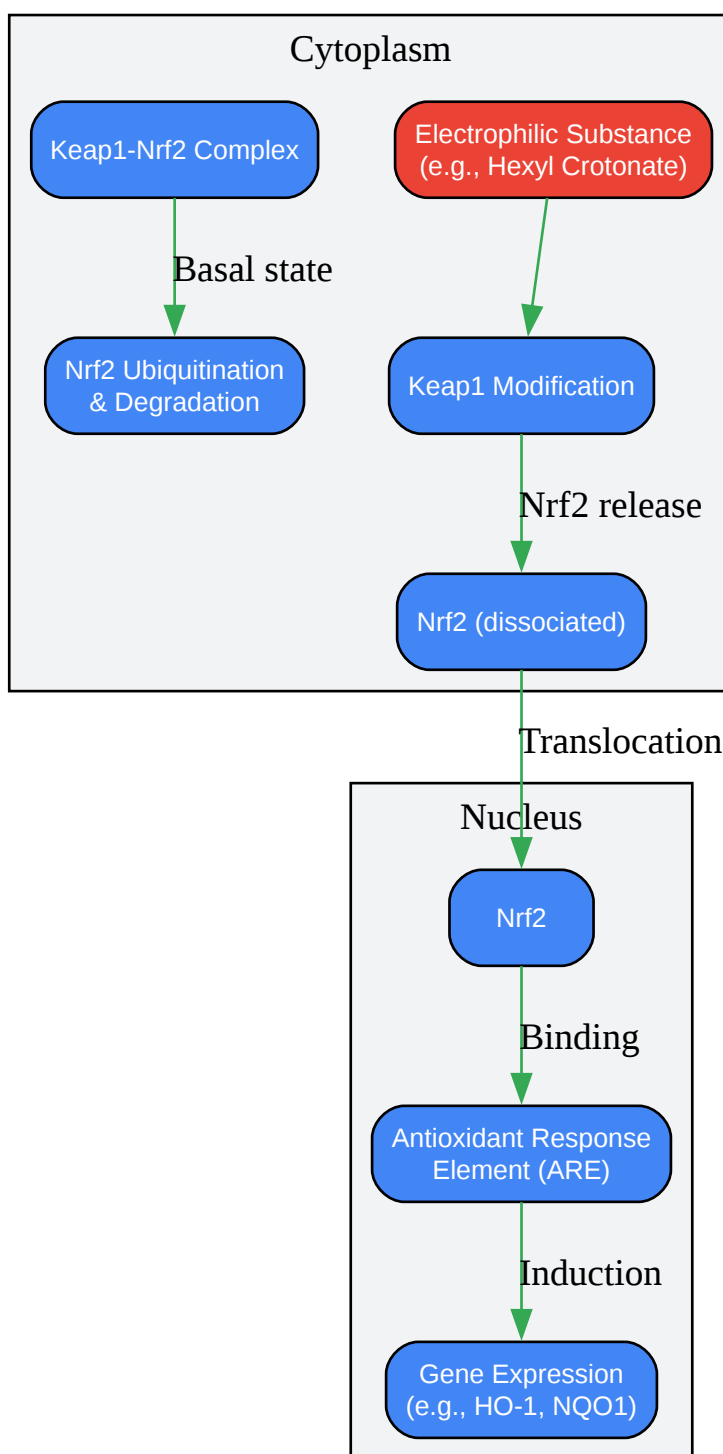
Caption: General workflow for incorporating **hexyl crotonate** into a cosmetic emulsion.

Safety and Toxicology

Skin Sensitization and the Nrf2 Signaling Pathway

Some fragrance ingredients, particularly those with reactive chemical structures like α,β -unsaturated esters, have the potential to be skin sensitizers. The mechanism of skin sensitization often involves the activation of the Keap1-Nrf2-ARE (Kelch-like ECH-associated protein 1-Nuclear factor erythroid 2-related factor 2-Antioxidant Response Element) signaling pathway in keratinocytes.

Electrophilic compounds can react with cysteine residues on Keap1, leading to the dissociation and nuclear translocation of Nrf2. In the nucleus, Nrf2 binds to the ARE, inducing the expression of cytoprotective genes. This cellular stress response is a key event in the adverse outcome pathway for skin sensitization.



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Caption: The Keap1-Nrf2-ARE signaling pathway in skin sensitization.

Experimental Protocol: KeratinoSens™ Assay

The KeratinoSens™ assay is an in vitro method to assess the skin sensitization potential of chemicals by measuring the activation of the Nrf2 pathway.

Objective: To determine if **hexyl crotonate** induces the Keap1-Nrf2-ARE pathway in cultured human keratinocytes.

Materials:

- KeratinoSens™ cell line (stably transfected HaCaT cells)
- Cell culture medium (e.g., DMEM)
- **Hexyl crotonate** stock solution (in a suitable solvent like DMSO)
- Luciferase assay reagent
- 96-well cell culture plates
- Luminometer

Methodology:

- Cell Seeding: Seed KeratinoSens™ cells in 96-well plates at a predetermined density and incubate for 24 hours.
- Preparation of Test Concentrations: Prepare a series of dilutions of **hexyl crotonate** from the stock solution in the cell culture medium.
- Exposure: Expose the cells to the different concentrations of **hexyl crotonate** for 48 hours. Include positive and negative controls.
- Luciferase Assay: After incubation, lyse the cells and measure the luciferase activity using a luminometer.
- Cytotoxicity Assay: Concurrently, assess cell viability using a method like the MTT assay to ensure that the observed luciferase induction is not due to cytotoxic effects.

- **Data Analysis:** Calculate the fold induction of luciferase activity relative to the solvent control. A chemical is classified as a sensitizer if it induces a statistically significant increase in luciferase activity above a certain threshold (e.g., 1.5-fold) at a concentration that does not cause significant cytotoxicity.

Stability and Compatibility Testing

Ensuring the stability of **hexyl crotonate** in the final formulation is critical for product quality and longevity.

Experimental Protocol: Accelerated Stability Testing

Objective: To evaluate the stability of **hexyl crotonate** in a finished product under accelerated conditions to predict its shelf life.

Methodology:

- **Sample Preparation:** Prepare samples of the final formulation containing **hexyl crotonate** in the intended final packaging.
- **Storage Conditions:** Store the samples at various elevated temperatures (e.g., 40°C, 50°C) and at room temperature (as a control). Include cycling conditions (e.g., freeze-thaw cycles) to simulate transport.
- **Evaluation Intervals:** At specified time points (e.g., 1, 2, and 3 months), remove samples for analysis.
- **Analytical Methods:**
 - **Sensory Evaluation:** Assess any changes in the odor profile.
 - **Physicochemical Analysis:** Measure parameters such as pH, viscosity, and color.
 - **Chromatographic Analysis (GC-MS):** Quantify the concentration of **hexyl crotonate** to determine its degradation over time.

Data Presentation: The results of the stability testing can be presented in a tabular format.

Table 2: Hypothetical Stability Data for **Hexyl Crotonate** in a Lotion

Time (Months)	Storage Condition	pH	Viscosity (cP)	Odor Profile	Hexyl Crotonate Conc. (% of initial)
0	-	6.5	5000	Conforms	100%
1	40°C	6.4	4950	Conforms	98%
2	40°C	6.3	4900	Conforms	96%
3	40°C	6.2	4850	Slight change	93%
3	Room Temp.	6.5	5000	Conforms	99%

Sensory Analysis

Sensory analysis is crucial for understanding the performance of **hexyl crotonate** in a formulation and its appeal to consumers.

Experimental Protocol: Olfactory Evaluation of Hexyl Crotonate in a Lotion

Objective: To assess the odor profile and intensity of **hexyl crotonate** at different concentrations in a lotion base.

Methodology:

- Sample Preparation: Prepare lotion samples with varying concentrations of **hexyl crotonate** (e.g., 0.1%, 0.25%, 0.5%) and a control sample without the fragrance.
- Panelist Selection: Recruit a panel of trained sensory assessors or consumers.
- Evaluation Procedure:
 - Provide panelists with coded samples.

- Instruct them to apply a standardized amount of lotion to their skin or a smelling strip.
- Ask them to evaluate the odor at different time points (e.g., immediately after application, after 15 minutes, after 1 hour).
- Use a structured questionnaire with scales for odor intensity and descriptors for the odor profile.
- Data Analysis: Analyze the data statistically to determine significant differences in odor perception between the samples.

Data Presentation: The sensory data can be summarized in a table.

Table 3: Hypothetical Sensory Panel Data for **Hexyl Crotonate** in a Lotion

Concentration	Odor Intensity (at 15 min, scale 1-10)	Top Odor Descriptors
0.1%	3.5	Fruity, Green
0.25%	5.2	Sweet, Apple, Fruity
0.5%	7.1	Intense Sweet, Fruity, Green

Conclusion

Hexyl crotonate is a valuable fragrance ingredient with a pleasant fruity-green odor profile. When formulating with this ingredient, it is essential to consider its physicochemical properties, recommended usage levels, and potential for skin sensitization. The protocols outlined in these application notes provide a framework for conducting thorough stability and sensory evaluations to ensure the development of high-quality, stable, and consumer-appealing products. Further research is warranted to generate specific quantitative data on the long-term stability and compatibility of **hexyl crotonate** in a wider range of cosmetic bases.

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